

Spectroscopic and Mechanistic Insights into Carlina Oxide: A Technical Guide

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Compound of Interest

Compound Name: *Carlina oxide*

Cat. No.: *B125604*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Carlina oxide**, a naturally occurring polyacetylene with significant biological activities. The information presented herein is intended to support research and development efforts in fields such as medicinal chemistry, pharmacology, and drug discovery.

Chemical Structure and Properties

Carlina oxide, chemically known as 2-(3-phenylprop-1-yn-1-yl)furan, is a polyacetylene found in the essential oil of *Carlina acaulis*. Its chemical structure is characterized by a furan ring linked to a phenylpropyl group via an acetylene bond.

Molecular Formula: $C_{13}H_{10}O$

Molecular Weight: 182.22 g/mol

Spectroscopic Data

The following sections present the available spectroscopic data for **Carlina oxide**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This information is crucial for the identification, characterization, and purity assessment of the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the structure of organic molecules. The following tables summarize the reported ^1H and ^{13}C NMR chemical shifts for **Carlina oxide**.

Table 1: ^{13}C NMR Spectroscopic Data of **Carlina Oxide**

Atom	Chemical Shift (δ) ppm
CH	126.7
Phenyl (2C)	127.9
Phenyl (2C)	128.6
C	135.9
C	137.3
CH	142.9

Note: A complete, assigned ^1H NMR and detailed ^{13}C NMR data set with coupling constants is not consistently available across public sources. The data presented is a compilation from available literature.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule.

Table 2: IR Spectroscopic Data of **Carlina Oxide**

Wavenumber (cm^{-1})	Assignment
3086	C-H Aromatic stretching
2216	$\text{C}\equiv\text{C}$ Acetylenic stretching

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound.

Table 3: Mass Spectrometry Data of **Carlina Oxide**

m/z	Interpretation
183.07	[M+H] ⁺

Note: Detailed fragmentation analysis of **Carlina oxide** is not extensively reported in the available literature.

Experimental Protocols

The spectroscopic data presented in this guide were obtained using standard analytical techniques. The general methodologies are outlined below.

NMR Spectroscopy

¹H and ¹³C NMR spectra are typically acquired on a Bruker Avance 400 Ultrashield spectrometer. The sample is dissolved in a suitable deuterated solvent, such as chloroform-d (CDCl₃), and tetramethylsilane (TMS) is used as an internal standard.

Gas Chromatography-Mass Spectrometry (GC-MS)

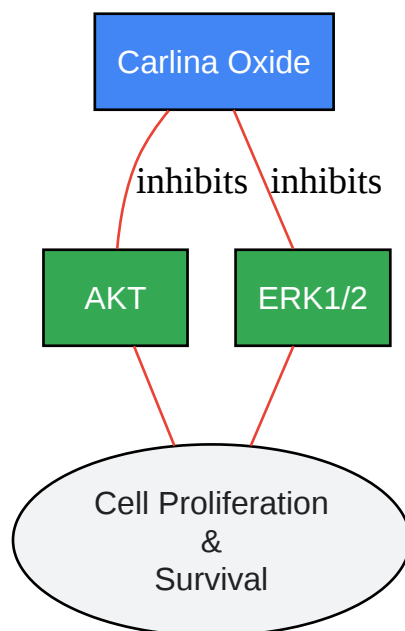
GC-MS analysis is often performed using a Hewlett-Packard GC/MS 6890N system operating in electron ionization (EI) mode at 70 eV. This technique allows for the separation of components in a mixture followed by their mass analysis.

Signaling Pathway

Recent studies have begun to elucidate the mechanism of action of **Carlina oxide**, particularly its effects on cancer cell lines. Research has indicated that **Carlina oxide** can modulate key signaling pathways involved in cell proliferation and survival.[\[1\]](#)

One study demonstrated that **Carlina oxide** leads to a decrease in the expression of AKT and extracellular signal-regulated kinase 1/2 (ERK1/2).[\[1\]](#) These kinases are crucial components of signaling cascades that promote cell growth, survival, and differentiation. The downregulation

of AKT and ERK1/2 by **Carlina oxide** suggests a potential mechanism for its observed cytotoxic and pro-apoptotic effects.



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Carlina oxide inhibits the AKT and ERK1/2 signaling pathways.

Conclusion

This technical guide provides a summary of the currently available spectroscopic data for **Carlina oxide** and initial insights into its mechanism of action. The presented data serves as a valuable resource for researchers engaged in the study and development of this promising natural product. Further investigations are warranted to fully characterize its spectroscopic properties and to further elucidate its biological activities and therapeutic potential.

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References

- 1. Toxicity of Carlina Oxide—A Natural Polyacetylene from the Carlina acaulis Roots—In Vitro and in Vivo Study - PMC [pmc.ncbi.nlm.nih.gov]
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